

# An In-depth Technical Guide to ZONYL™ FS-300

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## Compound of Interest

Compound Name: ZONYL FS-300

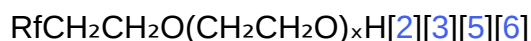
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This technical guide provides a comprehensive overview of ZONYL™ FS-300, a nonionic fluorosurfactant, for researchers, scientists, and professionals in drug development and materials science.

## Core Concepts: Molecular Identity

ZONYL™ FS-300 is a non-ionic, water-soluble fluorosurfactant that is free of organic solvents. [1] It is a mixture of ethoxylated fluorotelomer alcohols, and as such, it does not have a single defined molecular weight. [2][3][4] Its chemical structure is generally represented by the formula:



Where 'Rf' represents a perfluorinated alkyl chain. Another representation of the formula is  $(\text{C}_2\text{H}_4\text{O})_x(\text{CF}_2)_y\text{C}_2\text{H}_5\text{FO}$ . [7] The variable nature of the ethoxylated chain (x) and the perfluorinated alkyl chain (y) means that ZONYL™ FS-300 is a polydisperse substance with a range of molecular weights.

## Quantitative Data Summary

The physical and chemical properties of ZONYL™ FS-300 are summarized in the table below.

Property	Value	Reference
Physical State	Liquid	[5]
Appearance	Clear yellow liquid	[1]
Composition	40 wt% fluorosurfactant, 60 wt% water	[1]
Molecular Formula	$\text{RfCH}_2\text{CH}_2\text{O}(\text{CH}_2\text{CH}_2\text{O})_x\text{H}$	[2][3][5]
Molecular Weight	Not applicable (polymeric mixture)	[2][3][4]
Boiling Point	100 °C	[5]
Melting Point	-5 °C	[4][5]
Flash Point	22 °C	[5]
Density	1.10 ± 0.05 g/mL at 20 °C	[4][5]
Solubility	Soluble in THF and water	[5]
Upper Cloud Point	> 99 °C (210 °F)	[1]
Biodegradability	Meets the definition of ultimately biodegradable under OECD 301B testing.	[1]

## Surface Tension in Aqueous Solutions at 25°C[1]

Concentration of Solids (%)	Surface Tension in DI Water (dyn/cm)	Surface Tension in 25% H <sub>2</sub> SO <sub>4</sub> (dyn/cm)	Surface Tension in 70% HNO <sub>3</sub> (dyn/cm)	Surface Tension in 10% KOH (dyn/cm)	Surface Tension in 37% HCl (dyn/cm)
0.001	29	34	35	32	30
0.01	24	25	26	24	26
0.1	23	22	22	23	25

## Experimental Protocols

### Protocol for the Preparation of Three-Phase Complex Emulsions

This protocol describes the use of ZONYL™ FS-300 in the one-step temperature-induced phase-separation method to prepare complex emulsions.[5]

#### Materials:

- ZONYL™ FS-300
- Light-responsive surfactant (e.g., C<sub>4</sub>AZOC<sub>2</sub>TAB)
- Hexane
- Perfluorooctane
- Deionized water

#### Procedure:

- Prepare the aqueous continuous phase by dissolving ZONYL™ FS-300 and the light-responsive surfactant in deionized water to the desired concentrations.
- Prepare the oil phase by mixing equal volumes of hexane and perfluorooctane.
- Heat the oil phase mixture to a temperature above its upper critical solution temperature (37 °C) until the two oils are miscible.
- Preheat the aqueous surfactant solution to the same temperature as the oil phase.
- Add the preheated aqueous phase to the miscible oil phase. The volume ratio of the oil phase to the aqueous phase should be 1:1.
- Emulsify the resulting mixture using a microvortex mixing apparatus at 2800 r·min<sup>-1</sup> for 1 minute.
- Cool the emulsion to 25 °C to induce the phase separation of the inner oil phase.

- Allow the emulsion to equilibrate for at least 12 hours at 25 °C before characterization.

## Visualized Workflow

The following diagram illustrates the experimental workflow for the preparation of complex emulsions using ZONYL™ FS-300.

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